

Benchmarking (2R,3S)-E1R: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: (2R,3S)-E1R

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This guide provides a comprehensive comparison of the novel sigma-1 receptor (σ 1R) positive allosteric modulator, **(2R,3S)-E1R**, against the well-established σ 1R agonist, PRE-084. The data presented herein is intended for researchers, scientists, and drug development professionals investigating therapeutic agents targeting the sigma-1 receptor.

(2R,3S)-E1R, systematically named (4R,5S)-2-(5-methyl-2-oxo-4-phenyl-pyrrolidin-1-yl)-acetamide, has been identified as a positive allosteric modulator (PAM) of the σ 1R.^{[1][2][3]} Unlike direct agonists that activate the receptor, PAMs enhance the effect of an agonist. This guide benchmarks the performance of **(2R,3S)-E1R** by quantifying its ability to potentiate the activity of the selective σ 1R agonist, PRE-084.

Quantitative Performance Analysis

The following tables summarize the key in vitro performance metrics of **(2R,3S)-E1R** in modulating the activity of PRE-084. The data is extracted from studies by Zvejniece et al., 2014.

Table 1: Potentiation of PRE-084-induced contractions in electrically stimulated rat vas deferens.

Compound/Combination	Concentration (μM)	Maximal Response (% of control)
PRE-084	10	100 \pm 12
(2R,3S)-E1R	10	No significant effect
PRE-084 + (2R,3S)-E1R	10 + 10	155 \pm 18*

* $p < 0.05$ compared to PRE-084 alone. Data are presented as mean \pm SEM.

Table 2: Enhancement of PRE-084 effect on bradykinin-induced intracellular Ca^{2+} concentration ($[\text{Ca}^{2+}]_i$) increase in neuroblastoma-glioma cells.

Compound/Combination	Concentration (μM)	$[\text{Ca}^{2+}]_i$ Increase (% of bradykinin alone)
Bradykinin (BK)	1	100
PRE-084 + BK	10 + 1	140 \pm 9
(2R,3S)-E1R + BK	10 + 1	No significant effect
PRE-084 + (2R,3S)-E1R + BK	10 + 10 + 1	195 \pm 15*

* $p < 0.05$ compared to PRE-084 + BK. Data are presented as mean \pm SEM.

Experimental Protocols

Electrically Stimulated Rat Vas Deferens Assay

This assay assesses the modulatory effect of compounds on the contractile response of the rat vas deferens to electrical stimulation, a functional output influenced by $\sigma 1\text{R}$ activity.

- Tissue Preparation: Male Wistar rats are euthanized, and the vasa deferentia are dissected and mounted in organ baths containing Krebs-Henseleit solution, maintained at 37°C and aerated with 95% O₂ and 5% CO₂.

- Stimulation: The tissues are subjected to electrical field stimulation to induce twitch contractions.
- Compound Application: Tissues are pre-incubated with **(2R,3S)-E1R** or vehicle for a specified period.
- Agonist Challenge: The σ 1R agonist, PRE-084, is added to the organ bath, and the resulting change in contraction amplitude is recorded.
- Data Analysis: The potentiation of the PRE-084-induced response by **(2R,3S)-E1R** is calculated as the percentage increase in the maximal contraction compared to PRE-084 alone.[4]

Bradykinin-Induced Intracellular Ca²⁺ Mobilization Assay

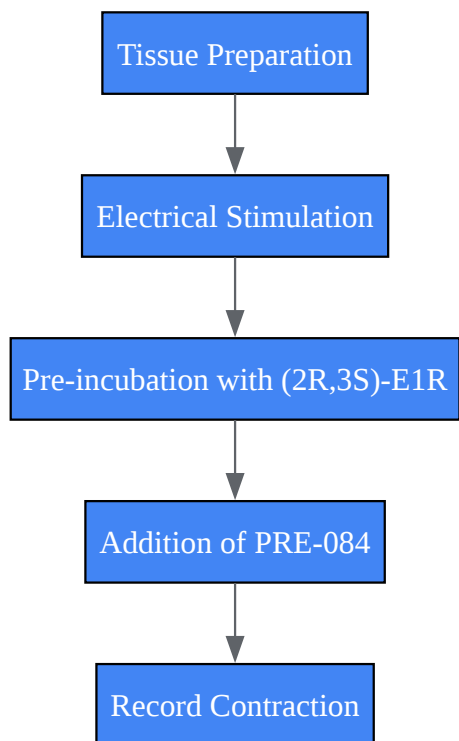
This cell-based functional assay measures the ability of compounds to modulate σ 1R-mediated changes in intracellular calcium levels.

- Cell Culture: Neuroblastoma-glioma (NG-108) cells endogenously expressing σ 1R are cultured under standard conditions.
- Fluorescent Dye Loading: Cells are loaded with a calcium-sensitive fluorescent dye (e.g., Fura-2 AM).
- Compound Incubation: Cells are pre-incubated with **(2R,3S)-E1R** and/or PRE-084.
- Bradykinin Stimulation: Bradykinin, which induces intracellular calcium release, is added to the cells.
- Signal Detection: Changes in intracellular calcium concentration are measured by detecting the fluorescence of the calcium-bound dye.
- Data Analysis: The enhancement of the PRE-084-mediated increase in the bradykinin-induced calcium signal by **(2R,3S)-E1R** is quantified.[3]

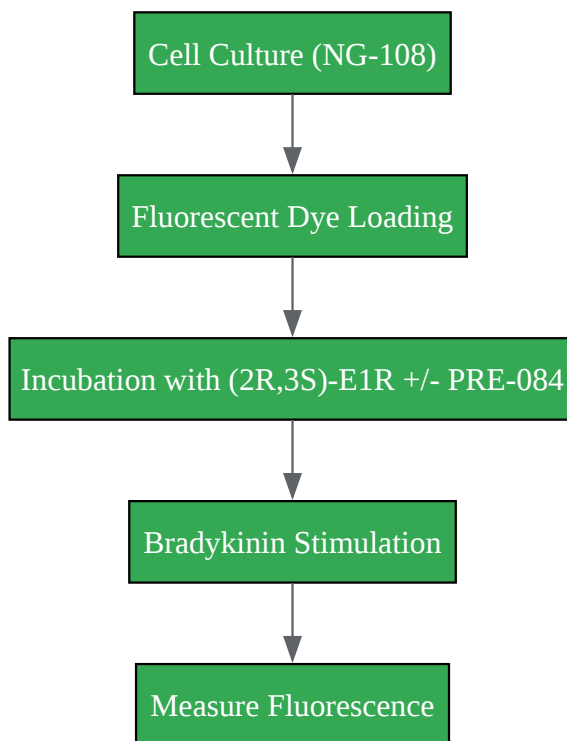
Visualizations

Experimental Workflow

Electrically Stimulated Rat Vas Deferens



Bradykinin-Induced Ca²⁺ Mobilization



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In vitro experimental workflows.

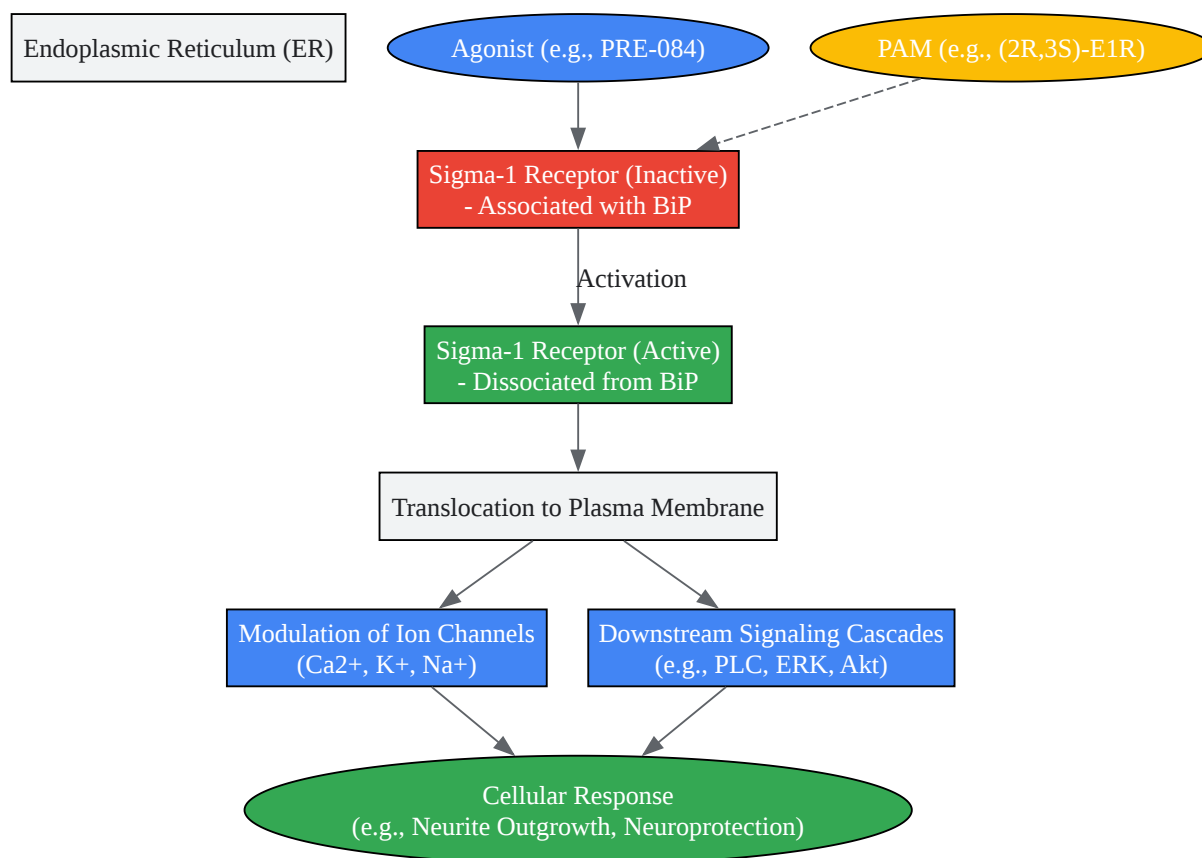
Logical Relationship of Compounds



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Interaction of (2R,3S)-E1R and PRE-084 with the Sigma-1 Receptor.

Sigma-1 Receptor Signaling Pathway



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Simplified Sigma-1 Receptor signaling pathway.

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